1-Chloro-2,5-diethoxy-4-nitrobenzene FT-IR analysis

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-Chloro-2,5-diethoxy-4-nitrobenzene*
CAS No.:	*91-43-0*
Cat. No.:	*B1581511*

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Executive Technical Summary

1-Chloro-2,5-diethoxy-4-nitrobenzene (CAS: 91-43-0), often commercially designated as Fast Red ITR Base, serves as a critical intermediate in the synthesis of azo dyes and pharmaceutical precursors.[1] Its molecular architecture is defined by a "push-pull" electronic system: the electron-withdrawing nitro (

) and chloro (

) groups oppose the electron-donating diethoxy (

) substituents.[1]

For researchers and drug development professionals, accurate Fourier Transform Infrared (FT-IR) analysis of this compound is not merely about matching a reference spectrum; it is about verifying the integrity of this specific substitution pattern.[1] This guide provides a self-validating methodological framework to confirm identity, assess purity, and detect common degradation products (e.g., hydrolysis to phenols or reduction to amines).[1]

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Molecular Architecture & Vibrational Theory[1]

To interpret the spectrum, one must understand the vibrational causality induced by the substituents on the benzene ring.[1]

- The Nitro Group (

  ): As the primary dipole driver, the nitro group generates the most intense bands.[1] However, the ortho-ethoxy group at position 5 exerts a steric and electronic influence, potentially shifting the asymmetric nitro stretch to slightly lower wavenumbers compared to unsubstituted nitrobenzene due to resonance donation.[1]

- The Diethoxy Moieties: These provide strong C-O-C antisymmetric stretching modes.[1] The presence of two ethoxy groups increases the complexity of the "fingerprint" region (1300–1000 cm^{-1}).[1]

- The 1,2,4,5-Substitution Pattern: This leaves only two isolated aromatic protons (positions 3 and 6).[1] Unlike mono-substituted rings which show strong bending modes around 750 cm^{-1}, isolated protons typically exhibit weak, sharp out-of-plane (oop) bending vibrations near 880–860 cm^{-1}.[1]

Diagram 1: Vibrational Logic & Structural Impact

The following diagram illustrates the electronic interactions influencing the vibrational frequencies.

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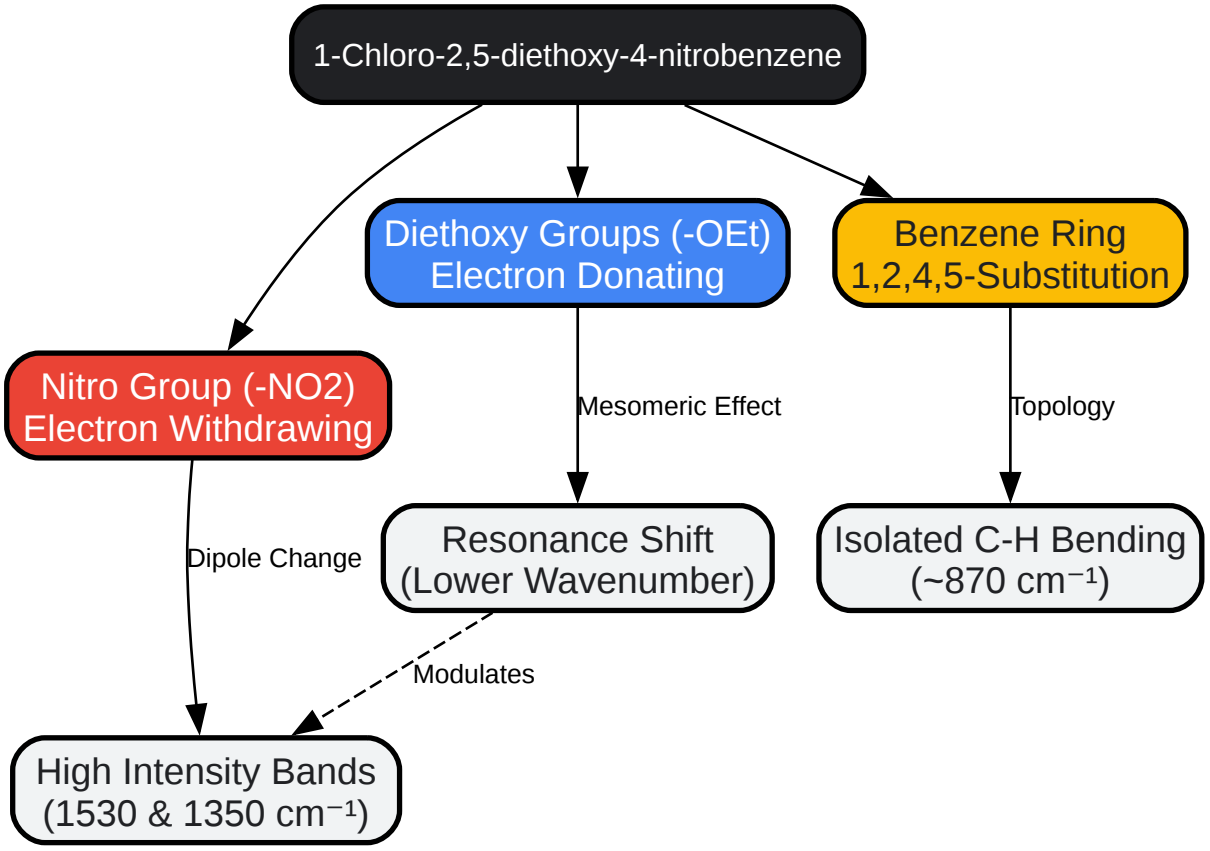

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Caption: Electronic and structural drivers defining the primary IR spectral features of CDENB.

Experimental Protocol

Standard transmission IR (KBr pellet) provides the highest resolution for solid organics, but Attenuated Total Reflectance (ATR) is the industry standard for rapid throughput in pharmaceutical QC.[1] This protocol focuses on ATR but notes KBr adjustments.

Equipment Prerequisite:

- Detector: DTGS (standard) or MCT (high sensitivity, cooled).[1]
- Crystal: Diamond or ZnSe (Diamond preferred for durability against abrasive crystals).[1]
- Resolution: 4 cm^{-1}.[1]
- Scans: 32 (Screening) or 64 (High Quality).

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Step-by-Step Workflow

- System Blanking: Clean the ATR crystal with isopropanol.[1] Collect a background spectrum (air) to remove atmospheric

  (2350 cm^{-1}) and

  vapor.[1]

- Sample Loading: Place approximately 5–10 mg of the yellow powder onto the crystal center.

- Pressure Application: Apply force using the anvil.[1] Critical: For crystalline solids, poor contact yields noisy spectra.[1] Apply maximum rated pressure for the accessory to ensure the evanescent wave penetrates the sample.[1]

- Acquisition: Collect the sample spectrum.

- Post-Processing: Apply "ATR Correction" (if comparing to KBr libraries) to adjust for penetration depth dependence on wavelength.

Spectral Interpretation & Assignment

The following table synthesizes theoretical assignments with empirical data for nitro-ethoxy-benzenes.

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Functional Group	Vibration Mode	Frequency (cm^{-1})	Intensity	Diagnostic Notes
Aliphatic C-H	Stretch (Asym/Sym)	2990 – 2850	Medium	Derived from the ethyl ( ) tails.[1] Distinct from aromatic C-H.[1]
Aromatic C-H	Stretch	3100 – 3000	Weak	Often appears as a shoulder above 3000 cm^{-1}.[1]
Nitro ( )	Asymmetric Stretch	1550 – 1500	Very Strong	The most dominant band.[1] Usually ~1530 cm^{-1}.[1]
Aromatic Ring	C=C Skeletal	1610 – 1580	Medium	Often appears as a doublet near the nitro band.[1]
Nitro ( )	Symmetric Stretch	1360 – 1320	Strong	The second "eye" of the nitro group.[1] Usually ~1350 cm^{-1}.[1]
Ether (Ar-O-C)	Asymmetric Stretch	1275 – 1200	Strong	Broad, complex band due to two ethoxy groups.[1]
Ether (O-CH_2)	Symmetric Stretch	1050 – 1020	Strong	Characteristic of alkyl-aryl ethers.[1]
Aryl Chloride	C-Cl Stretch	1090 – 1080	Med/Weak	Often obscured by ether bands; not reliable for primary ID.[1]

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Ring Substitution	C-H OOP Bending	890 – 860	Medium	Diagnostic for isolated protons (positions 3, 6). [1]

Critical Differentiation

- Vs. Starting Material (1-Chloro-2,5-diethoxybenzene): The starting material lacks the intense bands at 1530/1350 cm^{-1}.[1]
- Vs. Hydrolysis Product (Phenol derivative): If the ethoxy group cleaves or the Cl hydrolyzes (rare under storage, but possible in synthesis), a broad O-H stretch will appear at 3500–3200 cm^{-1}.[1]

Quality Control & Impurity Profiling

In a drug development context, purity is paramount.[1] The FT-IR spectrum serves as a rapid "Pass/Fail" gate before HPLC analysis.[1]

Diagram 2: QC Decision Tree

This workflow validates the sample identity and checks for common synthesis failures.[1]

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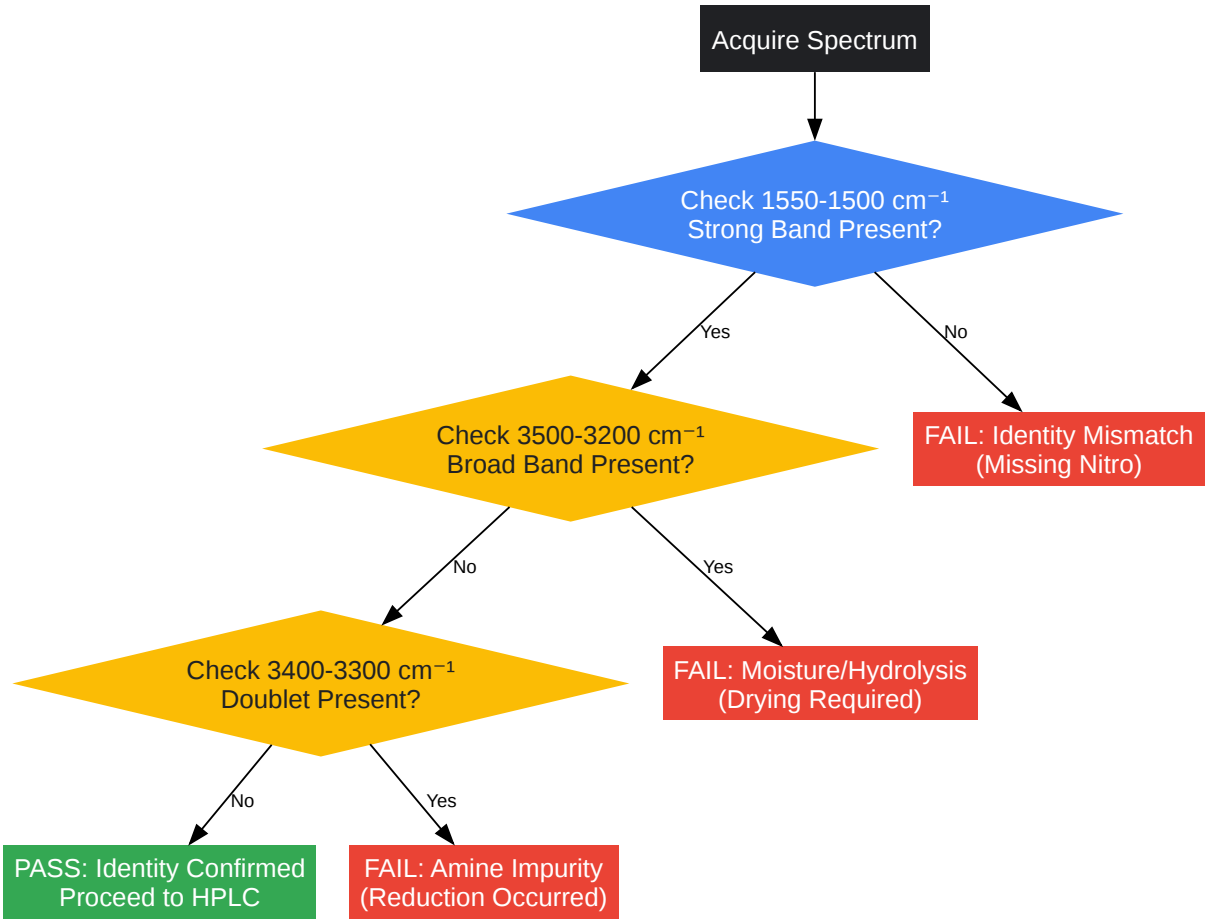

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Caption: Automated logic for spectral validation of CDENB batches.

Troubleshooting Common Anomalies:

- Broadening of bands: Usually indicates high moisture content or poor crystal contact in ATR. [1] Dry the sample in a desiccator and re-run.

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- Split Nitro Peak: If the 1530 cm^{-1} band splits significantly, it may indicate polymorphism or the presence of an isomer (e.g., nitro group in a different position), though the latter is synthetically unlikely without distinct precursors.[1]

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